

# An In-Depth Technical Guide on (R)-2-Bromoocetane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-2-Bromoocetane

Cat. No.: B1611525

[Get Quote](#)

This guide provides essential physicochemical data for **(R)-2-Bromoocetane**, a halogenated alkane used in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

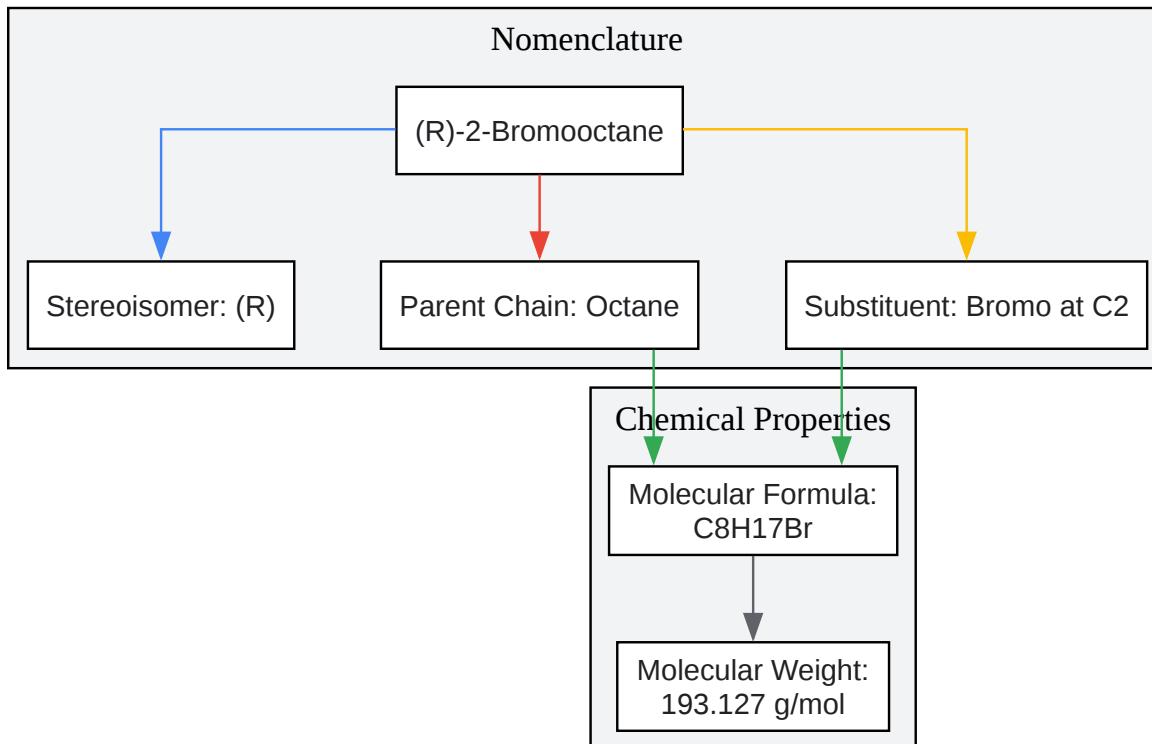
## Physicochemical Data Summary

The fundamental molecular properties of **(R)-2-Bromoocetane** are detailed below. This data is critical for stoichiometric calculations, analytical characterization, and process design.

Parameter	Value	Citations
Molecular Formula	C8H17Br	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	193.127 g/mol	<a href="#">[1]</a>
Exact Mass	192.05136 u	<a href="#">[1]</a>

## Logical Relationship of (R)-2-Bromoocetane Properties

The following diagram illustrates the logical flow from the compound's nomenclature to its empirical formula and molecular weight.



[Click to download full resolution via product page](#)

Caption: Logical derivation of molecular properties from nomenclature.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (R)-2-Bromo-octane | lookchem [lookchem.com]
- 2. Octane, 2-bromo- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide on (R)-2-Bromo-octane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1611525#r-2-bromo-octane-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)